

The Position and Reactivity of Oxygen: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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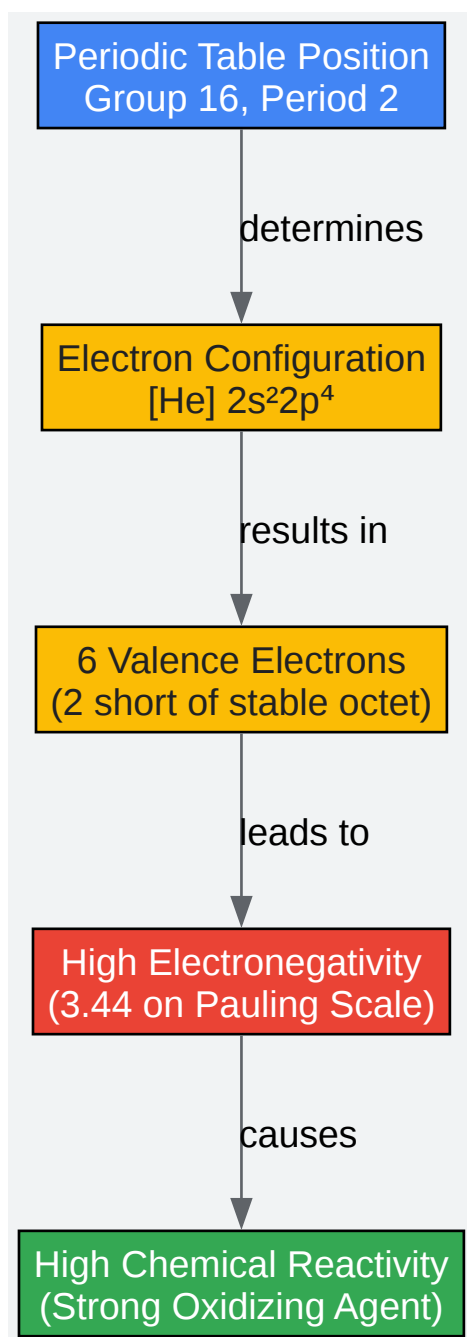
This guide provides a comprehensive examination of the element **oxygen**, focusing on the intrinsic relationship between its position in the periodic table and its pronounced chemical reactivity. We will explore its fundamental atomic properties, delve into the nature of its interactions with other elements, and provide detailed experimental protocols for quantifying its reactive tendencies, which are of critical importance in fields ranging from materials science to pharmacology.

Oxygen's Position and Fundamental Properties

Oxygen (O) is a nonmetallic chemical element with an atomic number of 8.^{[1][2][3]} It resides in Group 16 and Period 2 of the periodic table, placing it in the chalcogen group.^{[1][2][3]} This specific location is the primary determinant of its chemical behavior. The fundamental properties of **oxygen** are summarized below.

| Property | Value |
|-----------------------------------|--|
| Atomic Number | 8[1][2] |
| Standard Atomic Weight | 15.999 u |
| Group | 16 (Chalcogens)[3] |
| Period | 2[2][3][4] |
| Block | p-block[3] |
| Electron Configuration | 1s ² 2s ² 2p ⁴ or [He] 2s ² 2p ⁴ [4][5][6][7] |
| Valence Electrons | 6[4][8] |
| Common Oxidation States | -2, -1[1][7][8][9] |
| Electronegativity (Pauling Scale) | 3.44[1][10] |

The defining characteristic derived from its periodic position is its electronic structure. With six valence electrons, **oxygen** is just two electrons short of a stable octet configuration.[4][8] This electron deficiency drives its tendency to accept electrons, a property quantified by its high electronegativity, which is second only to fluorine.[9][11][12] This strong proclivity to attract electrons is the foundation of its role as a potent oxidizing agent.[1]



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Figure 1: Relationship between **Oxygen's** periodic position and its reactivity.

Chemical Reactivity and Common Reactions

Oxygen's high reactivity enables it to form compounds, primarily oxides, with almost all other elements.^[7] Its interactions can be broadly categorized.

- Reaction with Metals: **Oxygen** reacts with most metals to form basic metal oxides.[11][13] This process, often exothermic, is the basis for corrosion and combustion. For example, sodium produces sodium oxide, while iron slowly reacts to form iron oxide (rust).[1] The general equation is:
 - $\text{Metal} + \text{Oxygen} \rightarrow \text{Metal Oxide}$ [4][11]
- Reaction with Non-metals: When reacting with non-metals, **oxygen** forms covalent oxides which are typically acidic.[1][11] A key example is the reaction with sulfur to form sulfur dioxide (SO₂), a precursor to acid rain.[1]
 - $\text{Non-metal} + \text{Oxygen} \rightarrow \text{Non-metal Oxide}$ [4]
- Combustion Reactions: Combustion is a rapid reaction between a substance with an oxidant, usually **oxygen**, to produce heat and light.[2][3][6] For hydrocarbons, the products of complete combustion are always carbon dioxide and water.[2][6][10]
 - $\text{Hydrocarbon} + \text{O}_2 \rightarrow \text{CO}_2 + \text{H}_2\text{O}$ [2]

In the vast majority of its compounds, **oxygen** exhibits an oxidation state of -2, reflecting its gain of two electrons to achieve a stable configuration.[7][14][15] Exceptions exist, such as in peroxides (e.g., H₂O₂) where its oxidation state is -1, and in compounds with the more electronegative fluorine (e.g., OF₂), where it can have a positive oxidation state.[8][9]

Experimental Protocols for Assessing Reactivity

Quantifying the reactivity of **oxygen** with various materials is essential for safety, process development, and material selection. Standardized methodologies are employed to ensure reproducibility and comparability of data.

Protocol 1: Thermogravimetric Analysis (TGA) of Metal Oxidation Kinetics

This protocol describes the use of TGA to study the oxidation kinetics of a metal powder, such as iron (Fe), in an **oxygen**-containing atmosphere. TGA measures the change in mass of a sample as a function of temperature or time.

Objective: To determine the temperature at which oxidation begins and to analyze the kinetics of the mass gain associated with oxide formation.

Apparatus and Reagents:

- Thermogravimetric Analyzer (TGA) with a high-precision balance and programmable furnace.
- Sample pans (e.g., alumina, platinum).
- High-purity **oxygen**, nitrogen, and/or air gas cylinders with mass flow controllers.
- Metal powder sample (e.g., iron powder, <100 μm particle size).

Methodology:

- Sample Preparation: Accurately weigh 5-10 mg of the metal powder into a TGA sample pan.
- Instrument Setup: Place the sample pan onto the TGA balance mechanism.
- Purging: Seal the furnace and purge with an inert gas (e.g., nitrogen) at a flow rate of 50-100 mL/min for at least 30 minutes to remove atmospheric **oxygen**.
- Non-Isothermal (Dynamic) Scan:
 - Begin heating the sample from ambient temperature to a final temperature (e.g., 1000°C) at a constant heating rate (e.g., 10°C/min).[\[8\]](#)
 - Simultaneously, switch the reactive gas to the desired atmosphere (e.g., dry air or a specific O₂/N₂ mix) at a controlled flow rate (e.g., 60 mL/min).[\[16\]](#)
 - Continuously record the sample mass and temperature.
- Data Analysis:
 - Plot the mass change (%) versus temperature. The onset temperature of the mass gain corresponds to the beginning of oxidation.

- The derivative of the TGA curve (DTG curve) shows the rate of mass change, with peaks indicating maximum reaction rates.[\[8\]](#)
- Kinetic parameters, such as activation energy, can be derived using model-fitting methods (e.g., Arrhenius, Sestak-Berggren) on data from multiple runs at different heating rates.[\[7\]](#)

Protocol 2: Promoted Combustion Test for Metals in High-Pressure Oxygen

This method, based on standards like ASTM G124, is used to determine the pressure at which a metal will sustain self-combustion in an **oxygen**-enriched environment.[\[4\]](#) It is a critical safety assessment for materials used in **oxygen** systems.

Objective: To determine the "threshold pressure" for a metallic material—the minimum **oxygen** pressure that supports self-sustained combustion.[\[13\]](#)

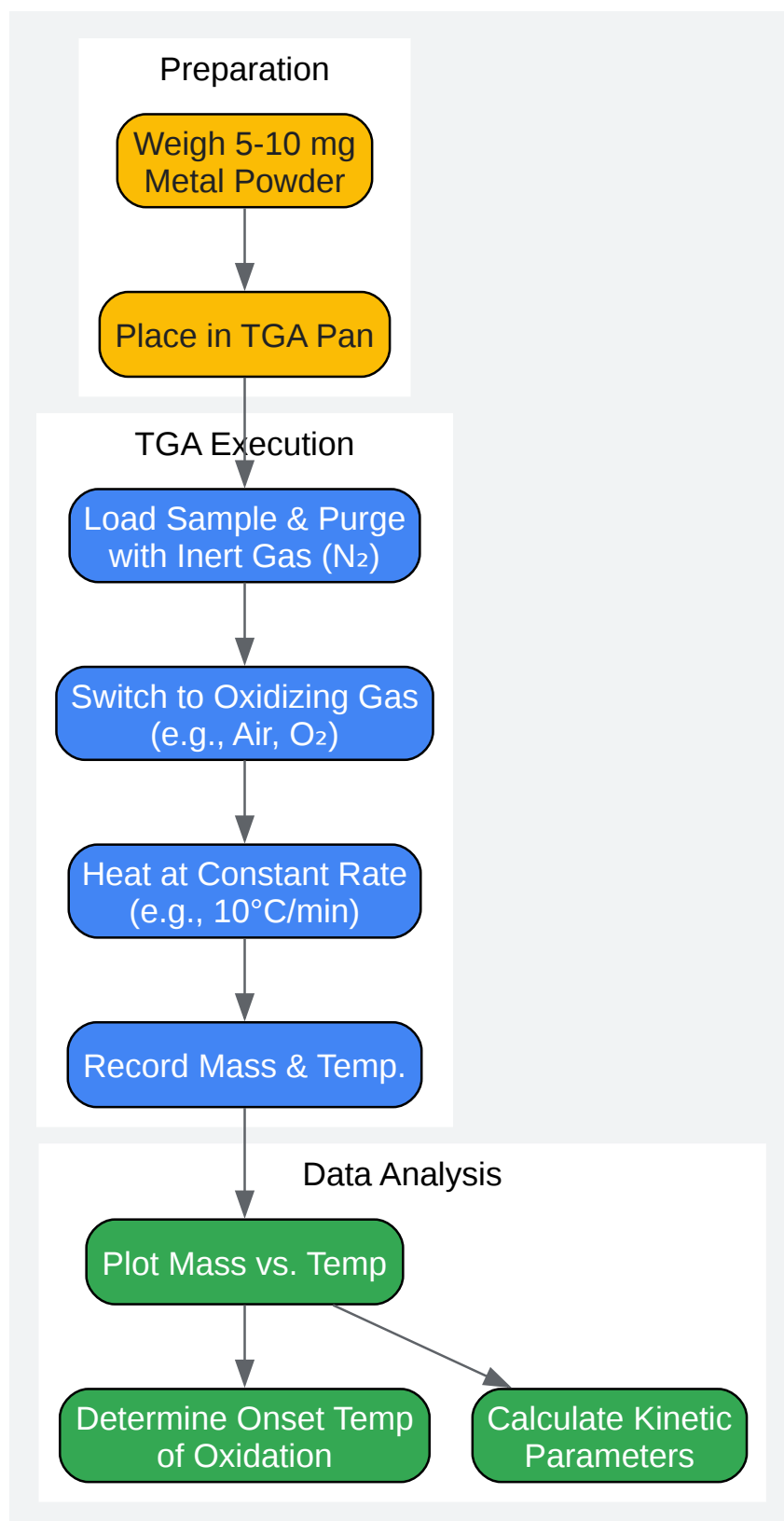
Apparatus and Reagents:

- High-pressure test chamber capable of withstanding combustion events.[\[13\]](#)
- Test sample, typically a cylindrical rod of the metal being evaluated (e.g., 3.2 mm diameter).
[\[15\]](#)[\[17\]](#)
- Promoter: A material with a low ignition energy (e.g., aluminum, magnesium) used to ignite the sample.[\[15\]](#)
- Ignition system (e.g., electrical igniter).
- High-pressure **oxygen** source.
- Data acquisition system to record pressure and video of the event.

Methodology:

- Sample Assembly: A promoter is attached to one end of the metal rod sample. The assembly is mounted vertically inside the test chamber.

- Pressurization: The chamber is sealed and slowly pressurized with pure **oxygen** to the desired test pressure.
- Ignition: The promoter is ignited using the external ignition system.[\[17\]](#)
- Observation: The test is observed and recorded via video. A "burn" is typically defined as the consumption of a specified length of the sample (e.g., 30 mm) after the promoter is consumed.[\[17\]](#)
- Iterative Testing: The procedure is repeated at various pressures. The threshold pressure is determined as the maximum pressure at which no sustained combustion occurs.[\[13\]](#)



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Figure 2: Workflow for Thermogravimetric Analysis (TGA) of metal oxidation.

Conclusion

Oxygen's position in the periodic table dictates an electron configuration that makes it highly electronegative and reactive. This inherent reactivity is fundamental to countless chemical and biological processes, from cellular respiration to industrial combustion. For researchers, scientists, and drug development professionals, a deep understanding of **oxygen's** properties and the ability to experimentally quantify its reactivity are paramount for ensuring material compatibility, controlling process safety, and understanding oxidative effects in biological systems. The standardized protocols provided herein serve as a foundation for the rigorous evaluation of material interactions with this vital yet highly reactive element.

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- To cite this document: BenchChem. [The Position and Reactivity of Oxygen: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211578#oxygen-s-position-and-reactivity-in-the-periodic-table]

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